

comparative sorption of diclosulam and cloransulam-methyl in soil

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diclosulam

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Chemical Properties and Environmental Behavior

The following table summarizes key data for **diclosulam** and cloransulam-methyl based on the available search results.

Property	Diclosulam	Cloransulam-methyl
Aqueous Solubility (at 20°C, pH 7)	6.32 µg/mL (Low) [1] [2]	Information missing from search results
Octanol-Water Partition Coefficient (log P)	0.85 (Low) [1] [2]	Information missing from search results
Soil Adsorption Coefficient (Koc)	Mean value of 78 mL/g (range 55-78 reported) [1] [2]	Information missing from search results
Vapor Pressure	6.67×10^{-10} mPa (Low) [1] [2]	Information missing from search results
Soil Dissipation Half-Life (DT ₅₀ - Lab)	33-65 days (Moderately persistent) [1]	13-28 days (Mean 18 days) [3]

Property	Diclosulam	Cloransulam-methyl
Soil Dissipation Half-Life (DT ₅₀ - Field)	~20 days (Non-persistent) [1]	0.44-5.53 days (Rapid dissipation) [4]
Primary Degradation Route	Microbial degradation [1] [2]	Microbial degradation (aerobic) [3]

Analysis of Comparative Mobility: The physicochemical properties of **diclosulam** suggest a **potential for mobility** in soil. Its low adsorption coefficient (K_{oc}) and low octanol-water partition coefficient (log P) indicate that it is not strongly bound to soil particles [1] [2]. Combined with its moderate aqueous solubility, this profile means **diclosulam** may leach into groundwater, especially in areas with coarse-textured soils or high rainfall [1]. While direct property data for cloransulam-methyl is missing from the search results, its rapid dissipation in field studies suggests it may become less available for leaching over time compared to **diclosulam** [4].

Detailed Experimental Data and Protocols

Here is a summary of the methodologies from key studies that inform the understanding of these herbicides' behavior.

Impact on Soil Microorganisms

- **Study Objective:** To investigate the effects of cloransulam-methyl and **diclosulam** on soil nitrogen and carbon cycle-related microorganisms [5].
- **Experimental Protocol:**
 - **Soil Treatment:** Soils were treated with the herbicides at three concentrations: 0.05, 0.5, and 2.5 mg kg⁻¹ [5].
 - **Incubation & Sampling:** Samples were incubated and analyzed after 7, 14, 28, 42, and 56 days of exposure [5].
 - **Analysis Methods:** The study utilized high-throughput sequencing to monitor microbial communities, quantified the abundance of functional genes related to the nitrogen and carbon cycles, and measured soil enzyme activities (e.g., β-glucosidase and urease) [5].
- **Key Findings:**
 - Both herbicides increased the abundance of bacteria known to degrade pesticides [5].

- Low concentrations (0.05 mg kg⁻¹) of both herbicides appeared to inhibit nitrification but promote denitrification [5].
- **Diclosulam** had a greater activating effect on urease activity than cloransulam-methyl [5].
- The Integrated Biomarker Response (IBR) analysis indicated that the overall toxicity of **diclosulam** to soil microbial functions was greater than that of cloransulam-methyl [5].

Sorption-Desorption of Diclosulam with Soil Amendments

- **Study Objective:** To evaluate how raw olive stone feedstock (RAW) and biochar (BC) amendments affect the sorption-desorption of **diclosulam** in a tropical soil [6].
- **Experimental Protocol:**
 - **Soil Amendment:** An Oxisol (tropical soil) was left unamended or amended with 10% (w/w) of RAW, BC300 (biochar at 300°C), or BC500 (biochar at 500°C) [6].
 - **Sorption-Desorption:** The process was assessed using batch-equilibrium experiments [6].
 - **Chemical Analysis:** **Diclosulam** concentrations were determined using High-Performance Liquid Chromatography (HPLC) [6].
- **Key Findings:**
 - The unamended soil sorbed 30.60% of the applied **diclosulam** [6].
 - Amendment with RAW, BC300, and BC500 led to sorption of 31.92%, 49.88%, and 30.93% of the herbicide, respectively [6].
 - Biochar produced at 300°C (BC300) significantly increased sorption, whereas biochar produced at 500°C (BC500) had a minimal effect [6].
 - The study concluded that these amendments, while improving soil fertility, did not strongly interfere with **diclosulam**'s bioavailability for weed control under field conditions [6].

Aerobic Soil Metabolism of Cloransulam-methyl

- **Study Objective:** To determine the degradation kinetics and identify the metabolites of cloransulam-methyl under aerobic soil conditions [3].
- **Experimental Protocol:**
 - **Soil Incubation:** Two soils (Cecil loamy sand and Hanford loam) were fortified with [¹⁴C]-radiolabeled cloransulam-methyl and incubated in the dark at 25°C under positive oxygen pressure for up to 357 days [3].
 - **Metabolite Tracking:** The study measured evolved ¹⁴CO₂ (mineralization), extracted and identified metabolites, and tracked the formation of non-extractable (bound) residues over time [3].
- **Key Findings:**

- Cloransulam-methyl degradation followed a biphasic pattern (fast initial phase followed by a slower phase) [3].
- Its half-life was 9-13 days (biphasic model) or 16-21 days (first-order model) [3].
- Degradation was primarily microbial, as it slowed significantly in sterilized soil or at lower temperatures (5°C) [3].
- Major metabolites identified were cloransulam (free acid), 5-hydroxycloransulam-methyl, and 5-hydroxycloransulam, all of which were less phytotoxic than the parent compound [3].
- Bound residues accumulated up to 76% of the initially applied radioactivity [3].

Experimental Workflow for Sorption-Degradation Studies

The diagram below outlines a generalized experimental workflow for studying the sorption and degradation of herbicides in soil, integrating key methods from the cited research.

graphviz_1

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Conclusions and Research Gaps

Available data allows for a preliminary environmental comparison:

- **Degradation:** Cloransulam-methyl appears to dissipate rapidly in field conditions, while **diclosulam** shows variable persistence depending on the environment (moderate in lab studies, faster in the field) [1] [4] [3].
- **Mobility:** **Diclosulam**'s chemical properties (low K_{oc}, low log P) suggest a potential for leaching, which is a key consideration for environmental risk assessment [1] [2].
- **Soil Microbial Impact:** Both herbicides can alter microbial community function, with some studies suggesting **diclosulam** may have a greater toxicological impact than cloransulam-methyl [5].

A definitive, side-by-side comparison of the sorption behavior of **diclosulam** and cloransulam-methyl across a range of soils is not available in the current search results. Future research conducting direct comparative batch sorption experiments would be valuable to fill this knowledge gap.

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